

An In-depth Technical Guide to Eniluracil-¹³C,¹⁵N₂: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Eniluracil-13C,15N2

CAS No.: 1329556-69-5

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This technical guide provides a comprehensive overview of Eniluracil-¹³C,¹⁵N₂, an isotopically labeled analog of the potent dihydropyrimidine dehydrogenase (DPD) inactivator, Eniluracil. Designed for researchers, scientists, and drug development professionals, this document delves into the chemical structure, physicochemical properties, mechanism of action, and key applications of this stable isotope-labeled compound, with a focus on its role in advancing pharmaceutical research and development.

Introduction to Eniluracil and the Significance of Isotopic Labeling

Eniluracil, chemically known as 5-ethynyluracil, is a uracil analog that acts as a mechanism-based, irreversible inhibitor of dihydropyrimidine dehydrogenase (DPD).^{[1][2]} DPD is the initial and rate-limiting enzyme in the catabolic pathway of 5-fluorouracil (5-FU), a widely used chemotherapeutic agent.^{[1][3]} By inactivating DPD, Eniluracil prevents the rapid breakdown of 5-FU, thereby increasing its bioavailability to nearly 100%, prolonging its half-life, and allowing for consistent oral administration.^{[4][5]} This modulation of 5-FU's pharmacokinetics aims to enhance its therapeutic index and efficacy in treating various solid tumors, including colorectal, breast, and pancreatic cancers.^{[1][6][7]}

The introduction of stable isotopes, such as carbon-13 (^{13}C) and nitrogen-15 (^{15}N), into the Eniluracil molecule to create Eniluracil- $^{13}\text{C},^{15}\text{N}_2$ does not alter its fundamental chemical properties or biological activity.[8] The primary utility of this isotopically labeled version lies in its application as an internal standard for quantitative mass spectrometry-based bioanalytical assays.[8] Its near-identical physicochemical behavior to the unlabeled analyte ensures that it experiences similar extraction recovery, ionization efficiency, and chromatographic retention, thereby correcting for variations during sample processing and analysis. This makes Eniluracil- $^{13}\text{C},^{15}\text{N}_2$ an indispensable tool for highly accurate and precise pharmacokinetic and metabolic studies of Eniluracil.

Chemical Structure and Physicochemical Properties

Eniluracil- $^{13}\text{C},^{15}\text{N}_2$ is a synthetic, stable isotope-labeled form of Eniluracil where specific carbon and nitrogen atoms within the pyrimidine ring have been substituted with their heavier isotopes. [8]

Table 1: Physicochemical Properties of Eniluracil and Eniluracil- $^{13}\text{C},^{15}\text{N}_2$

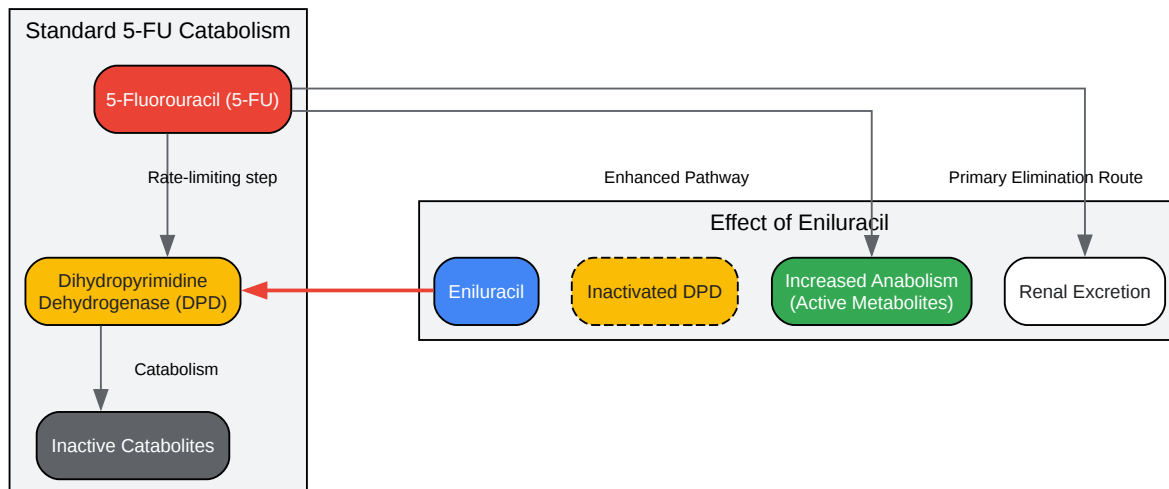
Property	Eniluracil (Unlabeled)	Eniluracil- ¹³ C, ¹⁵ N ₂
IUPAC Name	5-ethynyl-1H-pyrimidine-2,4-dione[9]	5-ethynyl-1H-pyrimidine-2,4-dione- ¹³ C, ¹⁵ N ₂
Synonyms	5-Ethynyluracil, GW776C85, 776C85[2][9]	[¹³ C, ¹⁵ N ₂]-Eniluracil
Molecular Formula	C ₆ H ₄ N ₂ O ₂ [2][9][10]	C ₅ ¹³ CH ₄ ¹⁵ N ₂ O ₂ [11]
Molecular Weight	136.11 g/mol [2][9][10]	139.09 g/mol [11]
CAS Number	59989-18-3[2][9]	1329556-69-5[8]
Appearance	Solid[2]	Solid
Purity	≥98%[2]	≥95%[11]
Isotopic Enrichment	N/A	Minimum: 99% ¹³ C, 98% ¹⁵ N[11]
Solubility	DMSO: 25 mg/mL, DMF: 10 mg/mL[2]	Refer to Certificate of Analysis[11]
SMILES	C#CC1=CNC(=O)NC1=O[2][9]	C#CC1=C[¹⁵ NH]C(=O)[¹⁵ NH]C1=O
InChI Key	JOZGNYDSEBIJDH-UHFFFAOYSA-N[2][9]	JOZGNYDSEBIJDH-UHFFFAOYSA-N

Mechanism of Action: DPD Inactivation

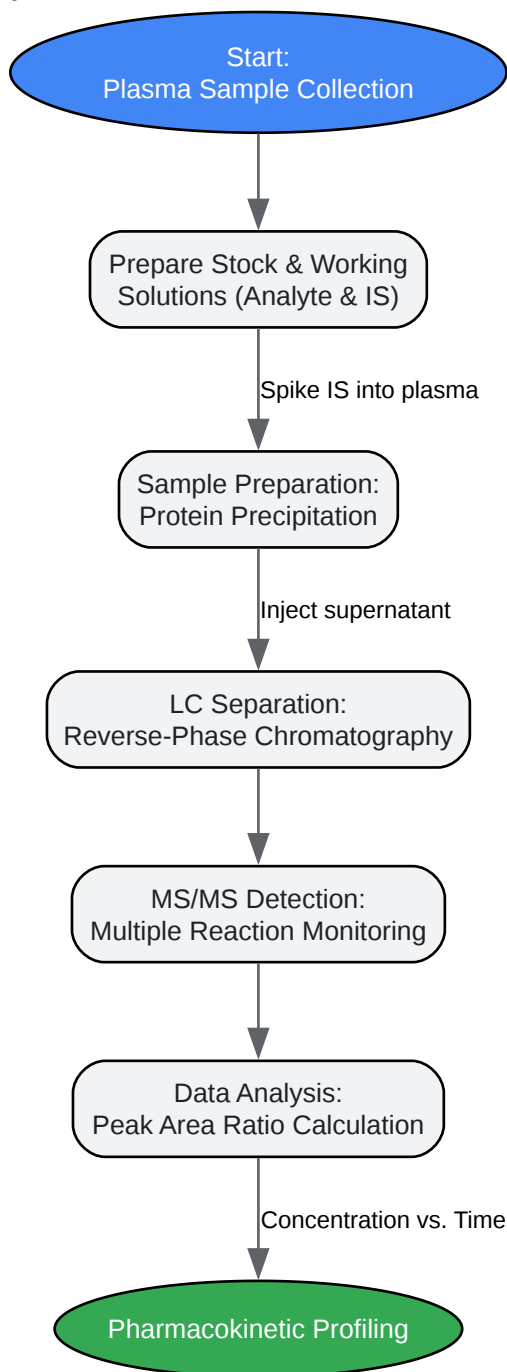
Eniluracil is a potent, mechanism-based inactivator of dihydropyrimidine dehydrogenase (DPD).[1] This enzyme is crucial for the catabolism of pyrimidine bases, including uracil, thymine, and the chemotherapeutic agent 5-fluorouracil (5-FU).[12] The inactivation of DPD by Eniluracil is an irreversible process.[2] This leads to a significant reduction in the clearance of 5-FU, a 20-fold increase in its half-life, and a shift in its primary elimination route from enzymatic degradation to renal excretion.[3][4] Consequently, co-administration of Eniluracil with 5-FU allows for more predictable and sustained plasma concentrations of the anti-cancer drug, which can lead to improved efficacy and a reduction in certain catabolite-related toxicities.

[3][13] The complete inactivation of DPD in both peripheral blood mononuclear cells and tumor tissue by Eniluracil has been demonstrated in clinical studies.[3][14]

Mechanism of DPD Inactivation by Eniluracil



Bioanalytical Workflow for Eniluracil Quantification



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- [To cite this document: BenchChem. \[An In-depth Technical Guide to Eniluracil-¹³C,¹⁵N₂: Structure, Properties, and Applications\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b588897/docs#an-in-depth-technical-guide-to-eniluracil-c-n-structure-properties-and-applications\]](#)

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